

Essential Safety and Logistical Information for Handling FL104

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Compound of Interest

Compound Name: FL104

Cat. No.: B15603790

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For researchers, scientists, and drug development professionals, ensuring safety and efficiency in the laboratory is paramount. This guide provides essential, immediate safety and logistical information for handling **FL104**, a novel compound in the developmental pipeline. The following procedural, step-by-step guidance is designed to directly answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling.

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) is the most critical line of defense against potential exposure to hazardous materials.^[1] While specific hazards of **FL104** are still under investigation, a conservative approach based on handling similar novel chemical entities should be adopted.

Recommended PPE for Handling **FL104**:

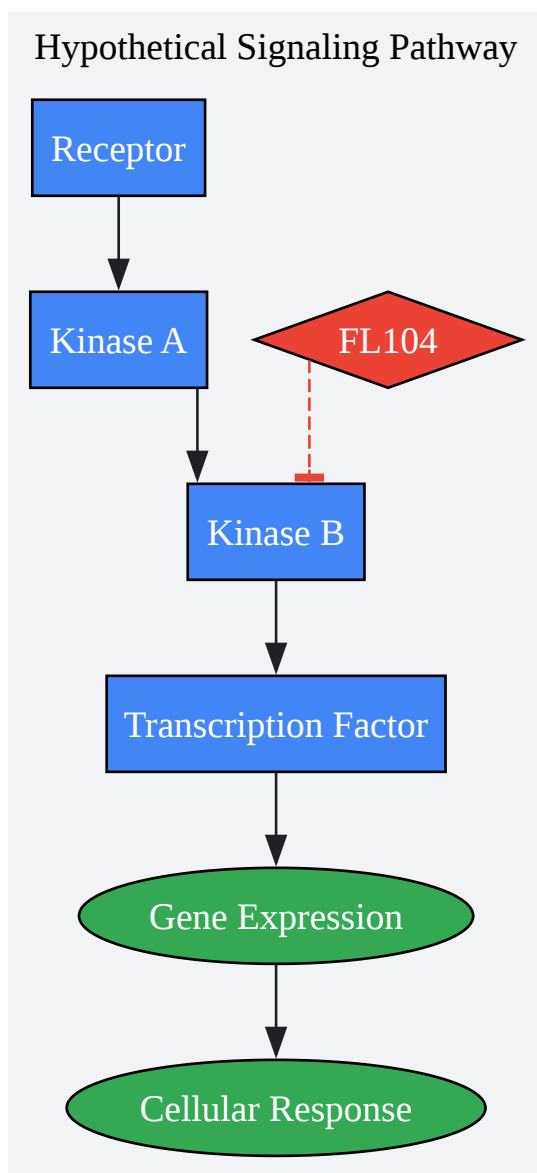
PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields, chemical splash goggles, or a face shield.[1]	Protects against splashes, aerosols, and airborne particles that could cause eye irritation or injury.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[2][3]	Prevents skin contact, which can lead to irritation, allergic reactions, or systemic toxicity.
Body Protection	A lab coat, chemical-resistant apron, or coveralls.[2][4]	Protects the skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if working in a poorly ventilated area or if the process generates dust or aerosols.[3]	Prevents inhalation of potentially harmful airborne particles or vapors.

Always consult the specific Safety Data Sheet (SDS) for detailed PPE requirements once available.

Operational Plan: Step-by-Step Handling Protocol

A clear and concise operational plan is crucial for minimizing risks and ensuring the integrity of your research.

Experimental Workflow for Handling **FL104**:



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References

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- [2. Personal Protective Equipment -- Kentucky Pesticide Safety Education \[uky.edu\]](https://www.uky.edu)
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